

An In-depth Technical Guide to 1-Chloro-2,3-difluorobenzene

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-Chloro-2,3-difluorobenzene

Cat. No.: B1304198

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This guide provides detailed information on the chemical properties of **1-Chloro-2,3-difluorobenzene**, tailored for researchers, scientists, and professionals in drug development.

Core Chemical Data

1-Chloro-2,3-difluorobenzene is a halogenated aromatic compound with the chemical formula $C_6H_3ClF_2$.^{[1][2]} Its molecular structure consists of a benzene ring substituted with one chlorine atom and two fluorine atoms at the 2nd and 3rd positions relative to the chloro group.

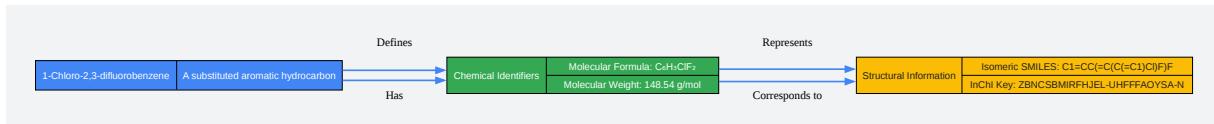
Quantitative Data Summary

The key quantitative properties of **1-Chloro-2,3-difluorobenzene** are summarized in the table below for easy reference and comparison.

Property	Value
Molecular Formula	$C_6H_3ClF_2$
Molecular Weight	148.54 g/mol ^{[1][2]}
Isomeric SMILES	<chem>C1=CC(=C(C=C1)Cl)F)F</chem> ^[2]
InChI Key	ZBNCSBMIRFHJEL-UHFFFAOYSA-N ^[1]

Logical Relationship of Chemical Identifiers

The following diagram illustrates the logical flow from the compound's name to its various chemical identifiers and properties.



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Chemical Identity of **1-Chloro-2,3-difluorobenzene**.

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References

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